

HO-PEG5-CH2COOH: Chemical Profile & Storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: HO-Peg5-CH2cooh

Cat. No.: S3616583

[Get Quote](#)

This basic profile is essential for establishing proper handling procedures.

Property	Specification
CAS Number	52026-48-9 [1] [2]
Molecular Formula	C ₁₂ H ₂₄ O ₈ [1] [2]
Molecular Weight	296.31 g/mol [1] [2]
Recommended Storage	Store as a powder at -20°C for long-term (up to 3 years). For solutions, store at -80°C for 1 year. Always keep in a dry environment and avoid sunlight [3] [4].
Purity	≥95% [1]

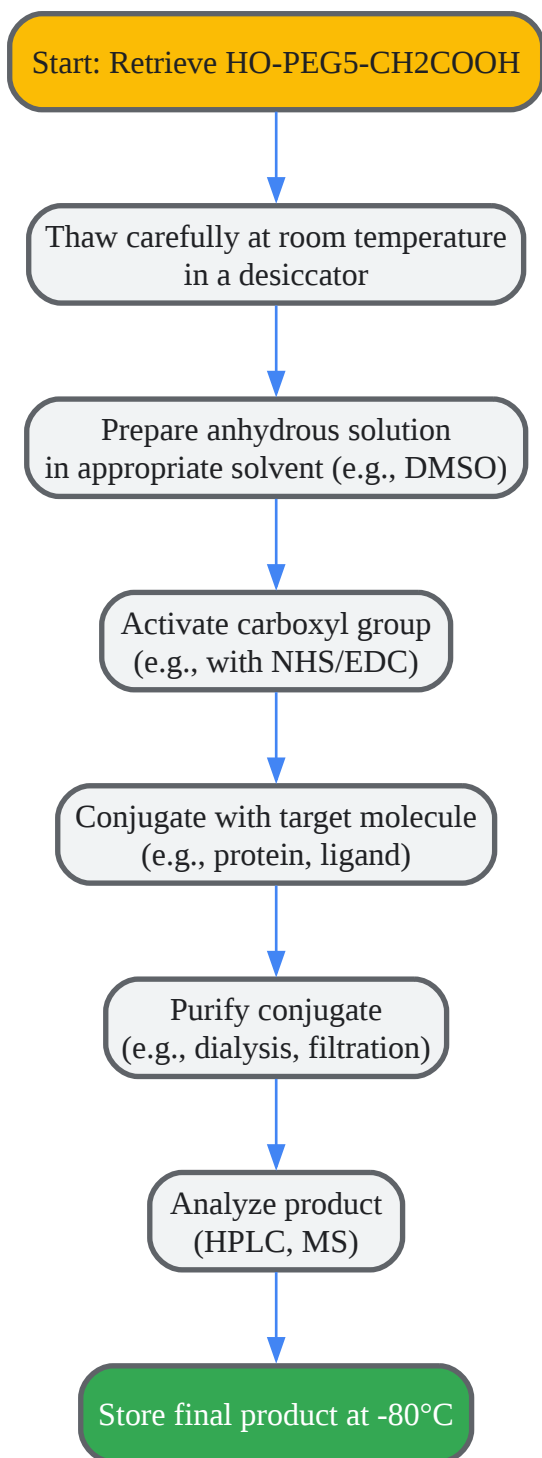
Troubleshooting Guide: Common Issues & Solutions

Here are solutions to frequent problems encountered when working with PEG linkers.

Problem	Possible Causes	Recommended Solutions
Low Conjugation Efficiency	Improper pH; linker degradation; insufficient activation.	Ensure carboxyl group is properly activated (e.g., with NHS/EDC). Confirm reaction pH is optimal for target group. Use fresh, high-purity linker [5].
Linker Degradation / Loss of Function	Hydrolysis; oxidation; exposure to high temperatures or moisture.	Strictly adhere to storage conditions. Bring to room temperature in a desiccator. Use anhydrous solvents for reactions. Aliquot to avoid freeze-thaw cycles [3] [4].
Poor Solubility	Solvent incompatibility; aggregation.	PEG is highly hydrophilic. Use PBS buffer or DMSO as a cosolvent. Gentle warming and sonication can help dissolve [5] [6].
Abnormal HPLC/UPLC Spectra	Sample degradation; impurities.	Analyze a fresh sample immediately after preparation. Compare with a reference standard from a reliable supplier [1].

Experimental Protocol: Handling & Conjugation Workflow

This general workflow outlines key steps for using **HO-PEG5-CH₂COOH** in conjugation reactions, such as in the synthesis of PROTACs [3] [4].



[Click to download full resolution via product page](#)

Key Considerations for the Protocol:

- **Thawing:** Always allow the frozen linker to equilibrate to room temperature in a sealed container within a desiccator. This prevents condensation and moisture absorption, which can lead to hydrolysis [3].

- **Activation:** The carboxylic acid (COOH) group typically requires activation before it can form an amide bond with an amine group on your target molecule. Common activating agents include **N-Hydroxysuccinimide (NHS)** combined with **1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)**.
- **Purity Check:** Always verify the integrity and purity of the linker via analytical methods (e.g., HPLC, NMR) after thawing and before use in a critical reaction.

FAQ on HO-PEG5-CH₂COOH

Q1: What is the primary application of HO-PEG5-CH₂COOH in drug development? It is primarily used as a **PEG-based linker** in the synthesis of complex molecules like PROTACs (Proteolysis Targeting Chimeras). It connects two ligands, helping to form a molecule that can recruit cellular machinery to degrade specific target proteins [3] [4].

Q2: How does the PEG chain improve the properties of a final conjugate? Attaching PEG chains, a process known as PEGylation, can significantly enhance the **pharmacokinetic properties** of therapeutic proteins and peptides. This includes increasing their **solubility**, **reducing immunogenicity**, and most notably, **prolonging their circulation half-life** by slowing down renal clearance [5] [6] [7].

Q3: What are the critical parameters to optimize in a conjugation reaction using this linker? The success of the conjugation depends on several factors [5] [7]:

- **PEG Architecture:** The length and structure of the PEG chain (5 units in this case) affect flexibility and shielding.
- **Conjugation Site:** Target specific amino acids (e.g., lysine) to control the binding site and preserve protein activity.
- **Reaction Conditions:** Precisely control pH, temperature, and molar ratios to maximize yield and minimize side reactions.

Q4: Why is strict cold chain storage so important for this linker? **HO-PEG5-CH₂COOH** is a chemical entity, not a stable biological. However, it is susceptible to **hydrolysis and oxidation** over time. Storage at **-20°C** in a dry environment dramatically slows these chemical degradation processes, preserving the reactivity of the terminal carboxylic acid group for experiments [3] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. OH- PEG - 5 | CAS:52026-48-9 | Biopharma PEG CH 2 COOH [biochempeg.com]
2. - HO - PEG COOtBu | 52026-48-9 5 CH 2 [chemicalbook.com]
3. - HO - PEG (MW 5000) | TargetMol CH 2 COOH [targetmol.com]
4. - HO 6- PEG | TargetMol CH 2 COOH [targetmol.com]
5. Pharmacological and Immunological Properties of... Optimizing [pmc.ncbi.nlm.nih.gov]
6. Improving enzymatic and chemical of peptides by stability ... chemical [novoprolabs.com]
7. Therapeutic Proteins Through Optimizing ... | CheckRare PEGylation [checkrare.com]

To cite this document: Smolecule. [HO-PEG5-CH2COOH: Chemical Profile & Storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3616583#ho-peg5-ch2cooh-avoiding-degradation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com